

Comparative analysis of the thermal stability of different yellow pigments

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Pigment Yellow 183

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A Comparative Guide to the Thermal Stability of Yellow Pigments

For Researchers, Scientists, and Drug Development Professionals

This guide offers an objective comparison of the thermal stability of various yellow pigments, supported by experimental data. The information is intended to assist researchers and professionals in selecting appropriate pigments for applications where thermal stress is a critical factor.

Experimental Protocols

To ensure accurate and reproducible results, the following standardized methodologies are recommended for assessing the thermal stability of pigments.

Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition temperature of pigments by measuring the change in mass as a function of temperature.

Apparatus: A calibrated thermogravimetric analyzer.

Procedure (based on ASTM E1131):



- A sample of the pigment (typically 5-10 mg) is placed in an inert sample pan (e.g., alumina or platinum).
- The sample is heated in a controlled atmosphere (typically nitrogen or air) at a constant heating rate, commonly 10 °C/min or 20 °C/min.
- The mass of the sample is continuously monitored as the temperature increases, typically from ambient temperature to 800-1000 °C.
- The resulting TGA curve plots the percentage of weight loss against temperature. Key
 parameters to be determined are the onset temperature of decomposition and the
 temperature of maximum weight loss.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions in a pigment as a function of temperature, identifying melting points, glass transitions, and other phase changes.

Apparatus: A calibrated differential scanning calorimeter.

Procedure (based on ISO 11357-1):

- A small sample of the pigment (typically 5-10 mg) is encapsulated in an aluminum pan.
- The sample and an empty reference pan are heated at a controlled rate, typically 10 °C/min or 20 °C/min, in a controlled atmosphere (e.g., nitrogen).
- The difference in heat flow between the sample and the reference is measured and plotted against temperature.
- Endothermic and exothermic peaks in the DSC thermogram indicate thermal events such as melting, crystallization, or decomposition.

Colorimetric Analysis

Objective: To quantify the change in color of a pigment after exposure to elevated temperatures.



Apparatus: A spectrophotometer or colorimeter.

Procedure (based on ASTM D2244):

- A baseline color measurement of the unheated pigment is taken using a spectrophotometer. The color is recorded in the CIELAB color space (L, a, b* values).
- The pigment is then subjected to a specific temperature for a defined duration in a calibrated oven.
- After cooling to room temperature, the color of the heat-treated pigment is measured again.
- The total color difference (ΔE^*) is calculated using the following formula:

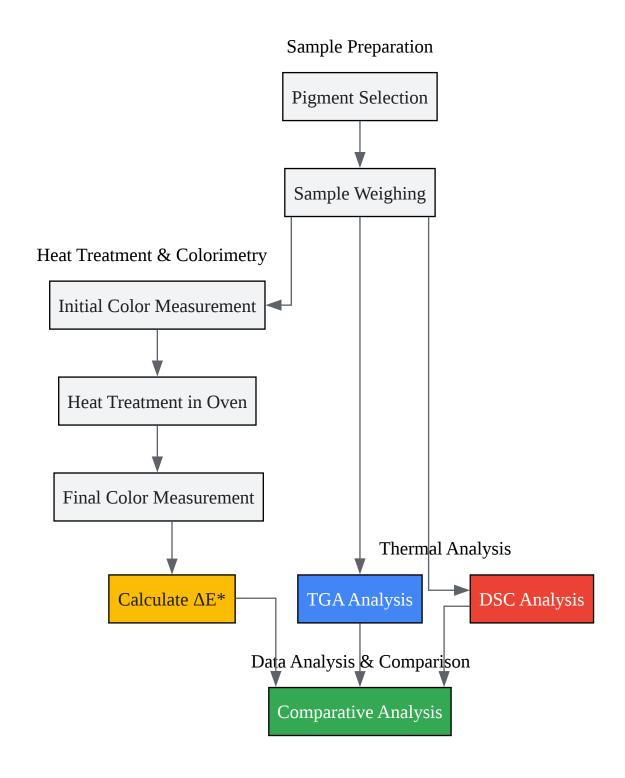
$$\Delta \mathsf{E}^* = \sqrt{[(\Delta \mathsf{L})^2 + (\Delta a)^2 + (\Delta b^*)^2]}$$

A higher ΔE^* value indicates a greater change in color. A ΔE^* of 1.0 is generally considered a just noticeable difference to the human eye.[1][2]

Experimental Workflow

The following diagram illustrates the workflow for the comparative analysis of the thermal stability of yellow pigments.





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Workflow for Thermal Stability Analysis of Pigments.

Comparative Data of Yellow Pigments







The following table summarizes the thermal stability data for a selection of organic and inorganic yellow pigments.



Pigment Name (C.I. Name)	Туре	Onset of Decompositi on (TGA, °C)	Melting Point (DSC, °C)	Heat Resistance (°C)	Color Change (ΔE)
Bismuth Vanadate (PY 184)	Inorganic	~600-700	>880[3]	220-260[4]	$\Delta E \le 3.0$ at 250°C (in polyethylene) [5]
Cadmium Yellow (PY 35)	Inorganic	>500	~980	High	Significant discoloration above 500°C due to oxidation[2]
Iron Oxide Yellow (PY 42)	Inorganic	~180-220 (converts to red iron oxide)[6]	N/A	180[6]	Color changes to red upon dehydration.
Zinc Ferrite Yellow	Inorganic	>1000 (in inert atmosphere) [7]	N/A	>300[8]	High stability at elevated temperatures.
Diarylide Yellow (PY 14)	Organic	~250	190-200[9]	180[9]	Color becomes duller above 250°C[10]
Diarylide Yellow (PY 83)	Organic	>250	N/A	200[11]	May decompose above 200°C[10]
Benzimidazol one Yellow (PY 154)	Organic	~330	330[12]	160-250[13] [14]	Good heat stability[12]
Isoindoline Yellow (PY	Organic	>250	N/A	240-260[10] [15]	Color becomes







139) duller at temperatures above $250^{\circ}C[10]$

Note: The values presented are compiled from various sources and may vary depending on the specific grade of the pigment and the experimental conditions.

Discussion

In general, inorganic yellow pigments exhibit higher thermal stability compared to their organic counterparts.

- Bismuth Vanadate (PY 184) is a high-performance inorganic pigment with excellent heat stability, making it a suitable non-toxic alternative to lead and cadmium-based yellows. Its thermal stability can be further enhanced through surface coatings.[5]
- Cadmium Yellow (PY 35), a cadmium zinc sulfide, possesses high heat resistance but is prone to degradation and discoloration at very high temperatures, particularly in the presence of oxygen.[2]
- Iron Oxide Yellow (PY 42), a hydrated iron(III) oxide, has a lower thermal stability, converting to red iron(III) oxide upon dehydration at temperatures around 180-220°C.[6]
- Zinc Ferrite Yellow demonstrates exceptional thermal stability, with decomposition temperatures exceeding 1000°C in an inert atmosphere.[7]

Organic yellow pigments offer a wide range of hues and high color strength, but their thermal stability is generally lower than that of inorganic pigments.

- Diarylide Yellows (PY 14, PY 83) are widely used organic pigments with moderate heat resistance, typically up to around 200°C.[9][10] Above this temperature, decomposition and color changes can occur.
- Benzimidazolone Yellow (PY 154) is known for its good overall fastness properties, including good heat stability, making it suitable for more demanding applications than standard diarylide yellows.[12][13]



 Isoindoline Yellow (PY 139) offers good heat stability and is often used in plastics and coatings where higher processing temperatures are required.[10][15]

The selection of a yellow pigment for a specific application should be based on a careful consideration of the processing and end-use temperature requirements, in conjunction with other properties such as color strength, opacity, and lightfastness. This guide provides a foundational dataset to aid in this decision-making process.

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• To cite this document: BenchChem. [Comparative analysis of the thermal stability of different yellow pigments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218173#comparative-analysis-of-the-thermal-stability-of-different-yellow-pigments]

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